

HPLC method for quantification of chlorpromazine in plasma samples

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Chlorpromazine

CAS No.: 50-53-3

Cat. No.: B1221335

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An Application Note and Protocol for the Quantification of **Chlorpromazine** in Human Plasma using Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) with UV Detection

Introduction

Chlorpromazine (CPZ) is a first-generation antipsychotic medication primarily used to treat psychotic disorders such as schizophrenia. As a cornerstone of psychopharmacological therapy, monitoring its plasma concentration is crucial for therapeutic drug monitoring (TDM), pharmacokinetic studies, and toxicological assessments. This application note provides a detailed, validated, and robust RP-HPLC method for the quantification of **chlorpromazine** in human plasma samples, designed for researchers, clinical scientists, and professionals in drug development.

The method described herein is based on the principle of reversed-phase chromatography, where the analyte (**chlorpromazine**) is separated from plasma matrix components based on its hydrophobic interactions with a C18 stationary phase. The protocol employs a straightforward protein precipitation step for sample clean-up, ensuring simplicity and high throughput.

Detection is achieved using a UV-Vis detector set at a wavelength that maximizes the signal-to-noise ratio for **chlorpromazine**. This method has been developed to be selective, linear, accurate, and precise, meeting the standards for bioanalytical method validation.

Principle of the Method

This method quantifies **chlorpromazine** in plasma by separating it from endogenous plasma components on a reversed-phase C18 HPLC column. The separation is achieved using an isocratic mobile phase consisting of an organic modifier (acetonitrile) and an acidic buffer. The acidic buffer ensures that **chlorpromazine**, a basic compound, is in its ionized form, which promotes better peak shape and retention time reproducibility. After separation, the analyte is detected by its absorbance of ultraviolet (UV) light. Quantification is performed by comparing the peak area of **chlorpromazine** in the plasma sample to the peak areas of known concentration standards. An internal standard (IS) is used to correct for variations in extraction efficiency and injection volume.

Materials and Reagents

Equipment

- High-Performance Liquid Chromatography (HPLC) system equipped with:
 - Isocratic Pump
 - Autosampler with temperature control
 - Column oven
 - UV-Vis Detector
- Analytical Balance (4-decimal place)
- Centrifuge capable of 4,000 x g
- Vortex mixer
- Pipettes (various volumes)

- pH meter
- Syringe filters (0.45 µm, PTFE)

Chemicals and Reagents

- **Chlorpromazine** hydrochloride (Reference Standard)
- Imipramine hydrochloride (Internal Standard)
- Acetonitrile (HPLC Grade)
- Methanol (HPLC Grade)
- Perchloric acid (70%, Analytical Grade)
- Monobasic potassium phosphate (KH_2PO_4)
- Orthophosphoric acid (85%, Analytical Grade)
- Ultrapure water (18.2 MΩ·cm)
- Drug-free human plasma (with K_2EDTA as anticoagulant)

Chromatographic Conditions

A summary of the optimal HPLC conditions is presented in the table below. These parameters were selected to achieve a balance between resolution, sensitivity, and run time.

Parameter	Condition
Column	C18, 4.6 x 150 mm, 5 µm particle size
Mobile Phase	Acetonitrile : 25 mM KH ₂ PO ₄ Buffer (pH 3.0) (40:60, v/v)
Flow Rate	1.0 mL/min
Injection Volume	20 µL
Column Temperature	35 °C
Detection	UV at 254 nm
Internal Standard	Imipramine (500 ng/mL)
Run Time	Approximately 10 minutes

Rationale for Parameter Selection:

- Column: A C18 column is the standard for reversed-phase chromatography and provides excellent retention and separation for hydrophobic compounds like **chlorpromazine**.
- Mobile Phase: The combination of acetonitrile and a phosphate buffer provides good separation efficiency. The acidic pH of 3.0 ensures that both **chlorpromazine** (pKa ~9.3) and imipramine (pKa ~9.5) are protonated, leading to sharp, symmetrical peaks.
- Detection Wavelength: **Chlorpromazine** exhibits a strong UV absorbance at 254 nm, offering high sensitivity for detection.

Preparation of Solutions

Preparation of Mobile Phase

- Phosphate Buffer (25 mM, pH 3.0): Dissolve 3.4 g of KH₂PO₄ in 1 L of ultrapure water. Adjust the pH to 3.0 ± 0.05 with 85% orthophosphoric acid.
- Mobile Phase: Mix acetonitrile and the 25 mM phosphate buffer in a 40:60 (v/v) ratio. Degas the solution for 15 minutes using sonication or vacuum filtration before use.

Preparation of Standard and Quality Control (QC) Solutions

- Primary Stock Solution of **Chlorpromazine** (1 mg/mL): Accurately weigh 10 mg of **chlorpromazine** hydrochloride and dissolve it in 10 mL of methanol in a volumetric flask.
- Working Standard Solutions: Prepare a series of working standard solutions by serially diluting the primary stock solution with methanol to achieve concentrations ranging from 1 µg/mL to 100 µg/mL.
- Internal Standard (IS) Stock Solution (1 mg/mL): Accurately weigh 10 mg of imipramine hydrochloride and dissolve it in 10 mL of methanol.
- Working IS Solution (5 µg/mL): Dilute the IS stock solution with methanol.

Preparation of Calibration Curve (CC) and Quality Control (QC) Samples

- Calibration Standards: Spike 95 µL of drug-free human plasma with 5 µL of the appropriate **chlorpromazine** working standard solution to yield final concentrations of 10, 25, 50, 100, 250, 500, and 1000 ng/mL.
- QC Samples: Prepare QC samples in drug-free human plasma at three concentration levels:
 - Low QC (LQC): 30 ng/mL
 - Medium QC (MQC): 300 ng/mL
 - High QC (HQC): 800 ng/mL

Sample Preparation Protocol: Protein Precipitation

Protein precipitation is a rapid and effective method for removing the majority of proteins from the plasma sample, which can otherwise interfere with the HPLC analysis.

Sample Preparation Workflow

1. Plasma Sample (100 μ L)



2. Add Internal Standard
(20 μ L of 5 μ g/mL Imipramine)



3. Add Precipitating Agent
(200 μ L of 0.1 M Perchloric Acid)



4. Vortex Mix (30 seconds)



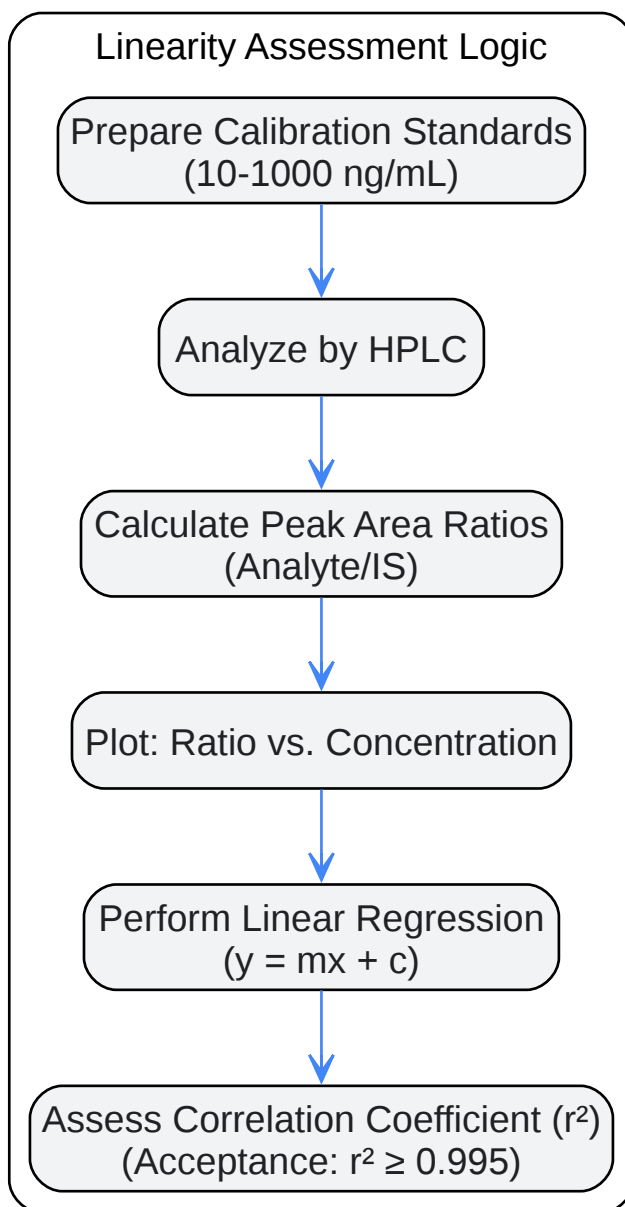
5. Centrifuge (4000 x g, 10 min)



6. Collect Supernatant



7. Inject into HPLC (20 μ L)



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Caption: Logical flow for establishing method linearity.

The method was found to be linear over the specified range with a correlation coefficient (r^2) of > 0.995 .

Accuracy and Precision

Intra-day and inter-day accuracy and precision were determined by analyzing the LQC, MQC, and HQC samples (n=6) on the same day and on three different days, respectively.

QC Level	Concentration (ng/mL)	Intra-day Precision (%RSD)	Intra-day Accuracy (%)	Inter-day Precision (%RSD)	Inter-day Accuracy (%)
LQC	30	< 5%	95-105%	< 6%	94-106%
MQC	300	< 4%	97-103%	< 5%	96-104%
HQC	800	< 3%	98-102%	< 4%	97-103%

Acceptance Criteria: %RSD $\leq$ 15% ($\leq$ 20% for LLOQ), Accuracy within $\pm$ 15% ($\pm$ 20% for LLOQ) of the nominal value.

Selectivity and Specificity

The selectivity of the method was assessed by analyzing six different batches of blank human plasma. The chromatograms were examined for any interfering peaks at the retention times of **chlorpromazine** and the internal standard. No significant interferences were observed.

Recovery

The extraction recovery of **chlorpromazine** was determined by comparing the peak areas of the analyte from extracted plasma samples with the peak areas of unextracted standard solutions at the same concentration. The recovery was found to be consistent and reproducible across the QC levels, typically > 85%.

Representative Chromatograms

(Note: In a real application note, images of chromatograms would be inserted here. For this text-based format, a description is provided.)

- Figure 1: Chromatogram of a blank plasma sample. This would show a clean baseline with no interfering peaks at the retention times of **chlorpromazine** or the internal standard.

- Figure 2: Chromatogram of a plasma sample spiked with **chlorpromazine** (LLOQ) and the internal standard. This would demonstrate well-resolved peaks for both compounds at the lower limit of quantification.
- Figure 3: Chromatogram of an unknown plasma sample from a patient. This would show the separated peaks of **chlorpromazine** and the internal standard, allowing for quantification.

Conclusion

This application note describes a simple, rapid, and reliable RP-HPLC method for the quantification of **chlorpromazine** in human plasma. The method utilizes a straightforward protein precipitation technique for sample preparation and offers excellent performance in terms of linearity, accuracy, precision, and selectivity. The described protocol is well-suited for therapeutic drug monitoring, pharmacokinetic studies, and other clinical research applications involving the measurement of **chlorpromazine**.

References

- FDA. Bioanalytical Method Validation Guidance for Industry. U.S. Department of Health and Human Services, Food and Drug Administration, Center for Drug Evaluation and Research (CDER), Center for Veterinary Medicine (CVM). May 2018. [\[Link\]](#)
- Midha, K. K., et al. "The bioequivalence of two oral formulations of **chlorpromazine** in healthy male volunteers." *European Journal of Clinical Pharmacology* 44.1 (1993): 45-50. [\[Link\]](#)
- Snyder, L. R., Kirkland, J. J., & Dolan, J. W. *Introduction to modern liquid chromatography*. John Wiley & Sons, 2011. [\[Link\]](#)
- Agilent Technologies. *HPLC and UHPLC Columns and consumables catalog*. [\[Link\]](#)
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